

Fenpropathrin-d5 CAS number and molecular formula

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Compound of Interest

Compound Name: Fenpropathrin-d5

Cat. No.: B12422148

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Technical Guide: Fenpropathrin-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Fenpropathrin-d5**, a deuterated analog of the synthetic pyrethroid insecticide Fenpropathrin. This isotopically labeled standard is a crucial tool for researchers in analytical chemistry, environmental science, and toxicology, primarily utilized for the accurate quantification of Fenpropathrin in various matrices.

Core Chemical Data

Fenpropathrin-d5 is synthetically derived from Fenpropathrin by replacing five hydrogen atoms with deuterium. This modification results in a molecule with a higher mass, allowing it to be distinguished from its unlabeled counterpart in mass spectrometry-based analytical methods, while maintaining nearly identical chemical and physical properties.

Parameter	Value	Reference
Molecular Formula	C22H18D5NO3	[1][2][3]
Molecular Weight	354.45 g/mol	[1][2]
CAS Number	Not consistently assigned (Parent Compound CAS: 39515-41-8)	
Purity	≥98.0%	
Appearance	Pale yellow oil or solid	
Storage Temperature	-20°C	

Application in Analytical Methodologies

The primary application of **Fenpropathrin-d5** is as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). Its use is essential for correcting variations in sample preparation and instrument response, thereby enhancing the accuracy and precision of Fenpropathrin detection.

General Experimental Protocol for Quantification of Fenpropathrin

The following protocol outlines a generalized workflow for the use of **Fenpropathrin-d5** as an internal standard for the quantification of Fenpropathrin in a given sample matrix.

1. Preparation of Standard Solutions:

- Prepare a stock solution of **Fenpropathrin-d5** in a suitable organic solvent (e.g., ethyl acetate or acetonitrile) at a certified concentration (e.g., 100 µg/mL).
- From the stock solution, prepare a series of working standard solutions at lower concentrations as required by the specific analytical method.
- Store all standard solutions at the recommended temperature of -20°C in tightly sealed containers to prevent solvent evaporation and degradation.

2. Sample Preparation:

- Accurately weigh or measure the sample matrix to be analyzed.
- Spike the sample with a known amount of the **Fenpropathrin-d5** internal standard solution at the beginning of the extraction process.
- Perform the extraction of the analyte (Fenpropathrin) and the internal standard from the sample matrix using an appropriate technique (e.g., liquid-liquid extraction, solid-phase extraction).
- The extract may require further clean-up and concentration steps to remove interfering substances and increase the analyte concentration.

3. Instrumental Analysis:

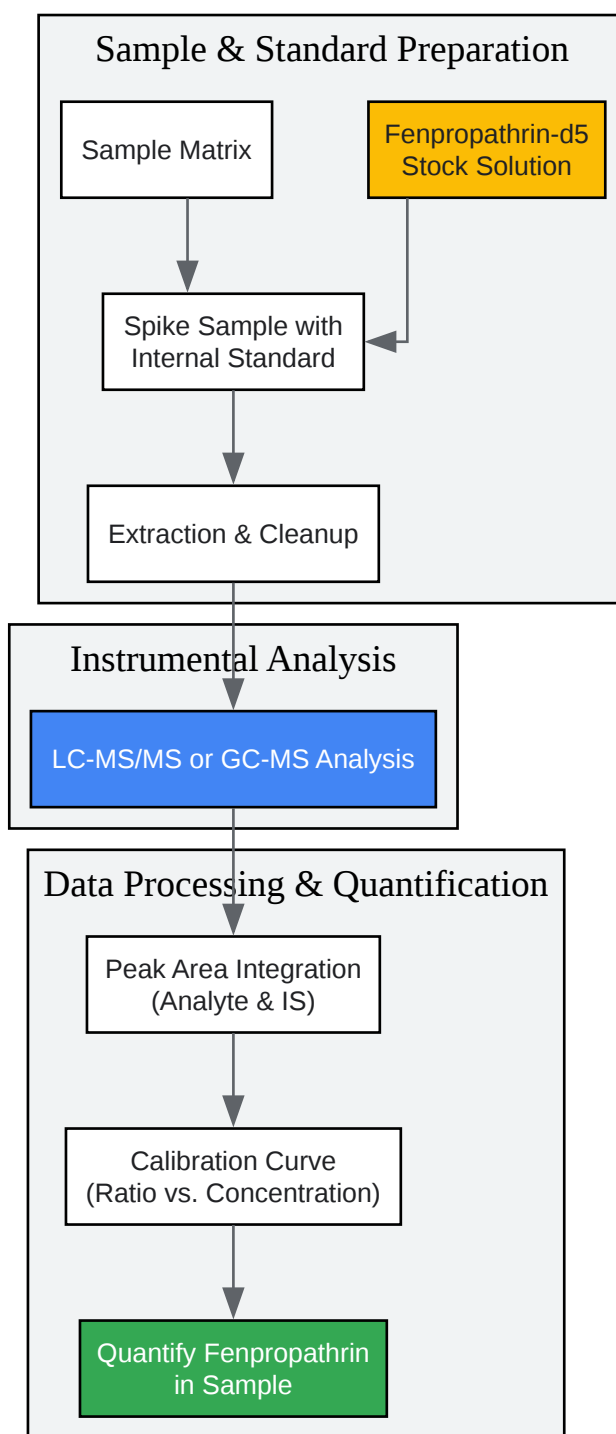
- Analyze the final extract using a calibrated GC-MS or LC-MS system.
- The chromatographic conditions should be optimized to achieve baseline separation of Fenpropathrin from other matrix components.
- The mass spectrometer should be operated in a mode that allows for the selective detection and quantification of both Fenpropathrin and **Fenpropathrin-d5** based on their specific mass-to-charge ratios.

4. Data Analysis and Quantification:

- Construct a calibration curve by plotting the ratio of the peak area of Fenpropathrin to the peak area of **Fenpropathrin-d5** against the concentration of Fenpropathrin in a series of calibration standards.
- Calculate the concentration of Fenpropathrin in the unknown sample by determining the peak area ratio of the analyte to the internal standard and interpolating this value on the calibration curve.

Workflow for Internal Standard-Based Quantification

The following diagram illustrates the logical workflow for using **Fenpropathrin-d5** as an internal standard in a typical quantitative analysis.



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Caption: Workflow for Fenpropathrin quantification using a deuterated internal standard.

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